

Introduction: The Strategic Combination of a Rigid Scaffold and a Reactive Moiety

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Compound of Interest

Compound Name:	Methyl 4-vinylbicyclo[2.2.2]octane-1-carboxylate
CAS No.:	719274-85-8
Cat. No.:	B3151680

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In the landscape of modern chemistry, the design of novel molecules with tailored properties is paramount for advancements in drug discovery and materials science. Bicyclo[2.2.2]octane vinyl ester represents a fascinating, albeit not commonly cataloged, class of compounds that merges a structurally rigid, three-dimensional bicyclic core with a versatile vinyl ester functional group. The bicyclo[2.2.2]octane (BCO) framework is increasingly recognized as a valuable building block, particularly in medicinal chemistry, where it serves as a non-planar bioisostere for phenyl rings.^[1] This substitution can lead to significant improvements in the physicochemical properties of drug candidates, such as enhanced solubility and metabolic stability.^[1]

This technical guide will provide a comprehensive exploration of a representative molecule from this class: vinyl bicyclo[2.2.2]octane-2-carboxylate. We will delve into its chemical structure, molecular weight, and key physicochemical properties. Furthermore, this guide will present a detailed, field-proven methodology for its synthesis, discuss its reactivity with a focus on polymerization, and explore its potential applications for researchers, scientists, and drug development professionals.

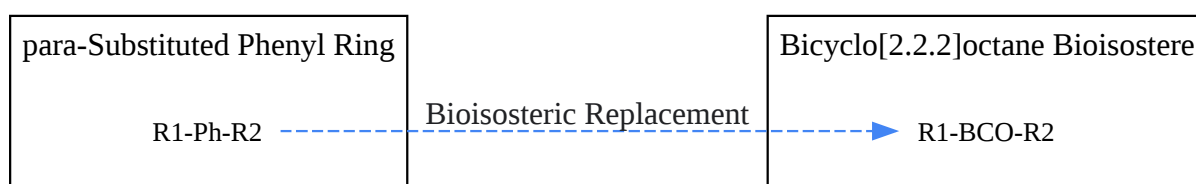
Core Molecular Structure and Properties

The foundational components of vinyl bicyclo[2.2.2]octane-2-carboxylate are the bicyclo[2.2.2]octane core and the vinyl ester functional group. Understanding these individual parts is key to appreciating the properties of the combined molecule.

The Bicyclo[2.2.2]octane Scaffold: A 3D-Rich Phenyl Ring Bioisostere

The bicyclo[2.2.2]octane system is a highly constrained, cage-like structure composed of three fused six-membered rings in a boat conformation.^[2] This rigidity imparts a predictable three-dimensional geometry, which is highly advantageous in the rational design of molecules intended to interact with specific biological targets.^[1]

In drug development, there is a growing emphasis on moving away from "flat" aromatic structures to improve compound developability. The introduction of scaffolds with a higher fraction of sp^3 -hybridized carbons can enhance solubility and reduce off-target effects. The BCO core is an exemplary 3D-rich scaffold that can mimic the spatial arrangement of substituents on a para-substituted phenyl ring, making it a valuable bioisostere.



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BCO as a 3D bioisostere for a phenyl ring.

The Vinyl Ester Functional Group: A Versatile Reactive Handle

Vinyl esters are a class of organic compounds featuring an ester linkage to a vinyl group. They are key intermediates in organic synthesis and are widely used in the production of polymers.^[3] The vinyl group can undergo free-radical polymerization, making these compounds valuable

monomers for creating a wide range of materials, from adhesives and coatings to specialized resins.[3][4] The reactivity of the vinyl ester double bond is generally lower than that of acrylates and methacrylates, which can be a useful characteristic for controlling polymerization kinetics in copolymer systems.[5][6]

Vinyl Bicyclo[2.2.2]octane-2-carboxylate: Physicochemical Properties

For the purpose of this guide, we will focus on vinyl bicyclo[2.2.2]octane-2-carboxylate. The properties of its constituent acid, bicyclo[2.2.2]octane-2-carboxylic acid, are well-documented.[2][7][8][9]

Vinyl Bicyclo[2.2.2]octane-2-carboxylate

C₁₁H₁₆O₂

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Chemical structure of vinyl bicyclo[2.2.2]octane-2-carboxylate.

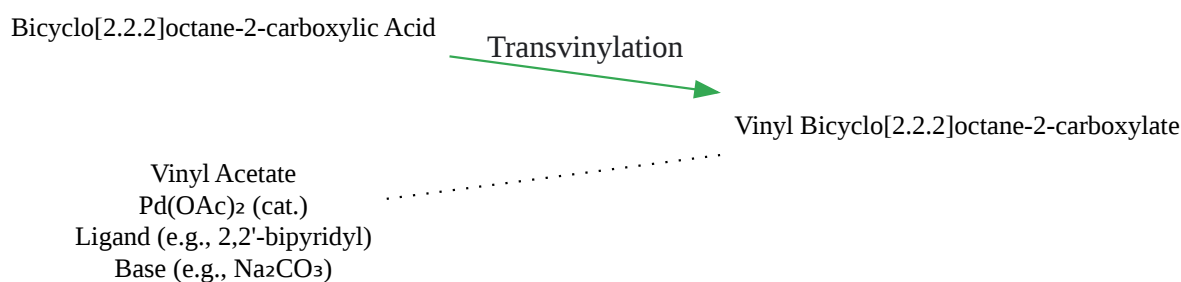
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆ O ₂	Calculated
Molecular Weight	180.24 g/mol	Calculated
IUPAC Name	vinyl bicyclo[2.2.2]octane-2-carboxylate	
CAS Number	Not assigned	
Precursor Acid	Bicyclo[2.2.2]octane-2-carboxylic acid	[7]
Precursor Acid MW	154.21 g/mol	[7][8]
Precursor Acid CAS	29221-25-8	[2][7][9]

Synthesis of Vinyl Bicyclo[2.2.2]octane-2-carboxylate

The synthesis of vinyl esters from carboxylic acids is a well-established transformation in organic chemistry. One of the most efficient and widely used methods is the palladium-catalyzed transvinylation reaction using vinyl acetate as the vinyl source.^{[10][11]} This method avoids the direct use of acetylene gas and proceeds under relatively mild conditions.

Proposed Synthetic Pathway

The synthesis of vinyl bicyclo[2.2.2]octane-2-carboxylate can be achieved via a palladium(II)-catalyzed exchange reaction between bicyclo[2.2.2]octane-2-carboxylic acid and vinyl acetate.



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Proposed synthesis of vinyl bicyclo[2.2.2]octane-2-carboxylate.

Experimental Protocol: Palladium-Catalyzed Transvinylation

This protocol is adapted from established procedures for the vinylation of carboxylic acids.^{[10][11]}

Materials:

- Bicyclo[2.2.2]octane-2-carboxylic acid
- Vinyl acetate (inhibitor-free)

- Palladium(II) acetate [Pd(OAc)₂]
- 2,2'-Bipyridyl
- Anhydrous sodium carbonate (Na₂CO₃)
- Anhydrous toluene
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- To a flame-dried, three-neck round-bottom flask equipped with a reflux condenser, magnetic stirrer, and nitrogen inlet, add bicyclo[2.2.2]octane-2-carboxylic acid (1.0 eq), palladium(II) acetate (0.02 eq), 2,2'-bipyridyl (0.04 eq), and anhydrous sodium carbonate (1.5 eq).
- Evacuate and backfill the flask with nitrogen three times.
- Add anhydrous toluene (to a concentration of ~0.5 M of the carboxylic acid) and an excess of vinyl acetate (5.0 eq).
- Heat the reaction mixture to reflux (approximately 80-90 °C) under a nitrogen atmosphere.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with dichloromethane and filter through a pad of celite to remove the catalyst and inorganic salts.
- Wash the filtrate with saturated aqueous NaHCO₃ solution, followed by brine.

- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield the pure vinyl bicyclo[2.2.2]octane-2-carboxylate.

Reactivity and Potential Applications

The unique combination of a rigid, 3D scaffold and a polymerizable functional group makes vinyl bicyclo[2.2.2]octane-2-carboxylate a promising candidate for several applications.

Polymer Chemistry and Materials Science

The vinyl ester group can undergo free-radical polymerization, allowing for the incorporation of the rigid BCO scaffold into polymer backbones. This can lead to materials with enhanced thermal stability, higher glass transition temperatures, and improved mechanical properties.

- Homopolymerization: The homopolymer of vinyl bicyclo[2.2.2]octane-2-carboxylate would be expected to be a rigid, amorphous material with a high softening point.
- Copolymerization: Copolymerization with other vinyl monomers (e.g., acrylates, styrenics) could be used to tune the properties of the resulting polymer. Due to the relatively low reactivity of the vinyl ester double bond, it may act as a modulating comonomer, influencing the polymerization kinetics and the final polymer architecture.^[5]

Drug Discovery and Medicinal Chemistry

While the vinyl ester group itself is not typically a stable pharmacophore due to potential hydrolysis, it can serve as a valuable synthetic intermediate.

- Scaffold for Further Derivatization: The BCO core with the ester functionality can be a starting point for the synthesis of more complex molecules. The ester can be hydrolyzed to the carboxylic acid, which can then be coupled with amines or other nucleophiles to build a library of compounds for biological screening.
- Bio-conjugation Handle: The vinyl group could potentially be used in click-chemistry-type reactions for bioconjugation, although other functional groups are more commonly employed

for this purpose. The primary value in this context remains the BCO scaffold's ability to act as a 3D bioisostere.^[1]

Conclusion

Bicyclo[2.2.2]octane vinyl ester, represented here by vinyl bicyclo[2.2.2]octane-2-carboxylate, is a molecule of significant potential, bridging the gap between advanced materials and medicinal chemistry. Its synthesis from readily available precursors via established catalytic methods makes it an accessible target for research. The rigid, three-dimensional BCO core offers a modern approach to molecular design, particularly in the "escape from flatland" strategy in drug discovery, while the vinyl ester group provides a gateway to novel polymers with tailored properties. This guide provides a foundational understanding and practical protocols to encourage further exploration of this and related compounds by the scientific community.

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